

# 4-Amino-N-(3,5-dichlorophenyl)benzamide molecular weight

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## Compound of Interest

Compound Name: 4-Amino-N-(3,5-dichlorophenyl)benzamide

Cat. No.: B1319642

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## An In-depth Technical Guide on the Molecular Weight of 4-Amino-N-(3,5-dichlorophenyl)benzamide

This technical guide provides a detailed analysis of the molecular weight of **4-Amino-N-(3,5-dichlorophenyl)benzamide**, a crucial parameter for researchers, scientists, and professionals in drug development. The document outlines the determination of the compound's molecular formula, the atomic weights of its constituent elements, and a step-by-step calculation of its molecular weight.

## Molecular Formula Determination

The chemical structure of **4-Amino-N-(3,5-dichlorophenyl)benzamide** is derived from its name. The "benzamide" core is substituted with an amino group at the 4th position of the phenyl ring and a 3,5-dichlorophenyl group on the amide nitrogen. This arrangement yields the molecular formula  $C_{13}H_{10}Cl_2N_2O$ .

## Atomic Weights of Constituent Elements

The calculation of the molecular weight is based on the standard atomic weights of each element present in the compound.<sup>[1]</sup> The atomic weights are summarized in the table below.

Element	Symbol	Atomic Weight ( g/mol )
Carbon	C	12.011[2]
Hydrogen	H	1.008[3]
Chlorine	Cl	35.453[4]
Nitrogen	N	14.007[5][6]
Oxygen	O	15.999[7][8]

## Molecular Weight Calculation

The molecular weight (MW) is the sum of the atomic weights of all atoms in the molecule. The calculation for C<sub>13</sub>H<sub>10</sub>Cl<sub>2</sub>N<sub>2</sub>O is as follows:

$$\begin{aligned} \text{MW} &= (13 \times \text{AC}) + (10 \times \text{AH}) + (2 \times \text{ACl}) + (2 \times \text{AN}) + (1 \times \text{AO}) \\ \text{MW} &= (13 \times 12.011) + (10 \times 1.008) + (2 \times 35.453) + (2 \times 14.007) + (1 \times 15.999) \\ \text{MW} &= 156.143 + 10.080 + 70.906 + 28.014 + 15.999 \\ \text{MW} &= 281.142 \text{ g/mol} \end{aligned}$$

## Summary of Quantitative Data

Parameter	Value
Molecular Formula	C <sub>13</sub> H <sub>10</sub> Cl <sub>2</sub> N <sub>2</sub> O
Molecular Weight	281.142 g/mol

## Experimental Protocol: Mass Spectrometry for Molecular Weight Determination

Mass spectrometry is a powerful analytical technique used to measure the mass-to-charge ratio of ions. It is a standard method for determining the molecular weight of a compound.

Objective: To experimentally verify the molecular weight of **4-Amino-N-(3,5-dichlorophenyl)benzamide**.

Materials:

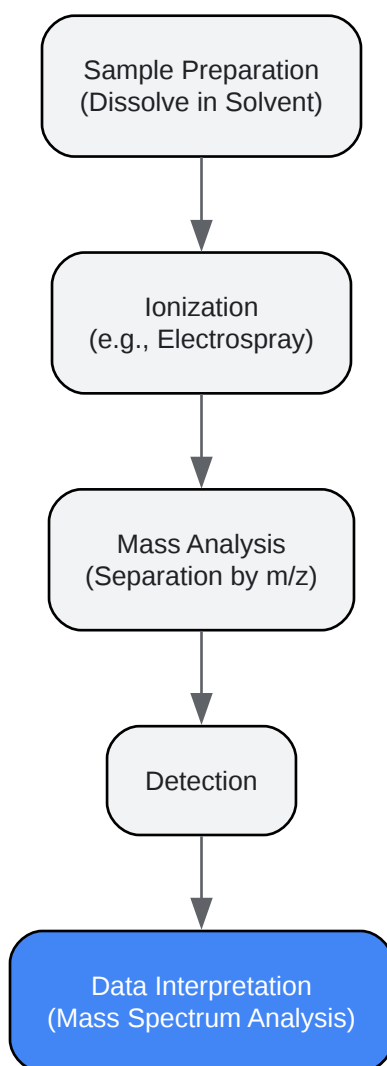
- **4-Amino-N-(3,5-dichlorophenyl)benzamide** sample
- A suitable solvent (e.g., methanol, acetonitrile)
- Mass spectrometer (e.g., ESI-QTOF)

#### Procedure:

- **Sample Preparation:** A dilute solution of the compound is prepared by dissolving a small amount in a suitable solvent.
- **Ionization:** The sample solution is introduced into the mass spectrometer's ion source. Electrospray ionization (ESI) is a common technique where a high voltage is applied to the liquid to create an aerosol of charged droplets.
- **Mass Analysis:** The generated ions are then directed into the mass analyzer (e.g., a quadrupole time-of-flight analyzer). The analyzer separates the ions based on their mass-to-charge ratio ( $m/z$ ).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus  $m/z$ .
- **Data Interpretation:** The molecular ion peak  $[M+H]^+$  (for positive ion mode) in the mass spectrum will correspond to the molecular weight of the compound plus the mass of a proton. The molecular weight is then calculated from this peak.

## Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the molecular weight of a compound using mass spectrometry.



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## References

- 1. Standard atomic weight - Wikipedia [en.wikipedia.org]
- 2. Atomic Weights and Isotopic Compositions for Carbon [physics.nist.gov]
- 3. Hydrogen - Wikipedia [en.wikipedia.org]

- 4. quora.com [quora.com]
- 5. Nitrogen - Wikipedia [en.wikipedia.org]
- 6. #7 - Nitrogen - N [hobart.k12.in.us]
- 7. Oxygen - Wikipedia [en.wikipedia.org]
- 8. Oxygen, atomic [webbook.nist.gov]
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